

An In-depth Technical Guide to the Chemical Properties of alpha-D-Talopyranose

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *alpha-D-Talopyranose*

Cat. No.: *B1606791*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **alpha-D-Talopyranose**, a rare aldohexose monosaccharide. The information presented herein is intended to support research and development activities in the fields of medicinal chemistry, glycobiology, and drug discovery.

IUPAC Name and Chemical Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for **alpha-D-Talopyranose** is (2S,3S,4S,5R,6R)-6-(hydroxymethyl)oxane-2,3,4,5-tetrol[1]. It is a stereoisomer of glucose and other hexoses, with the alpha anomer having the hydroxyl group at the anomeric carbon (C1) in the axial position.

Physicochemical Properties

A summary of the key physicochemical properties of **alpha-D-Talopyranose** is presented in the table below. These properties are crucial for understanding its behavior in various chemical and biological systems.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O ₆	[1][2]
Molecular Weight	180.16 g/mol	[1][2]
Melting Point	133-135 °C	
Boiling Point (Predicted)	410.8 ± 45.0 °C at 760 mmHg	[2][3]
pKa (Predicted)	12.12 ± 0.70	[2][3][4]
Solubility	Moderate in water	[5]
Density (Predicted)	1.732 ± 0.06 g/cm ³	[2][3]
LogP (Predicted)	-3.22	[2]
Hydrogen Bond Donors	5	[1][2]
Hydrogen Bond Acceptors	6	[1][2]

Experimental Protocols

Detailed methodologies for determining the key chemical properties of monosaccharides like **alpha-D-Talopyranose** are outlined below. These are generalized protocols and may require optimization for specific experimental conditions.

Determination of Melting Point

The melting point of a crystalline solid such as **alpha-D-Talopyranose** can be determined using a capillary melting point apparatus.

Methodology:

- A small, finely powdered sample of the crystalline **alpha-D-Talopyranose** is packed into a thin-walled capillary tube, sealed at one end.
- The capillary tube is placed in a heating block of a melting point apparatus.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) to ensure thermal equilibrium.

- The temperature at which the first liquid is observed and the temperature at which the entire sample has melted are recorded. This range is reported as the melting point. For a pure compound, the melting range is typically narrow (0.5-2 °C).

Determination of Aqueous Solubility

The solubility of **alpha-D-Talopyranose** in water can be determined by creating a saturated solution and measuring the concentration of the dissolved solid.

Methodology:

- An excess amount of **alpha-D-Talopyranose** is added to a known volume of deionized water in a sealed container.
- The mixture is agitated at a constant temperature for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours).
- The saturated solution is then filtered to remove any undissolved solid.
- The concentration of the dissolved **alpha-D-Talopyranose** in the filtrate is determined using a suitable analytical technique, such as high-performance liquid chromatography (HPLC) or by gravimetric analysis after evaporating the solvent.

Determination of Acid Dissociation Constant (pKa)

The pKa of a sugar like **alpha-D-Talopyranose** can be determined by potentiometric titration.

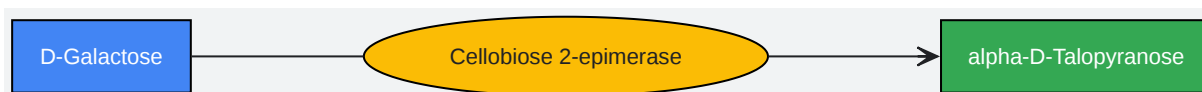
Methodology:

- A solution of **alpha-D-Talopyranose** of known concentration is prepared in deionized water.
- A standardized solution of a strong base (e.g., NaOH) is gradually added to the sugar solution.
- The pH of the solution is monitored continuously using a calibrated pH meter after each addition of the titrant.

- A titration curve is generated by plotting the pH of the solution against the volume of the titrant added.
- The pKa is determined from the titration curve as the pH at the half-equivalence point, where half of the sugar molecules have been deprotonated.

Biochemical Pathway

alpha-D-Talopyranose can be enzymatically synthesized from D-galactose. This bioconversion is of interest for the production of this rare sugar.

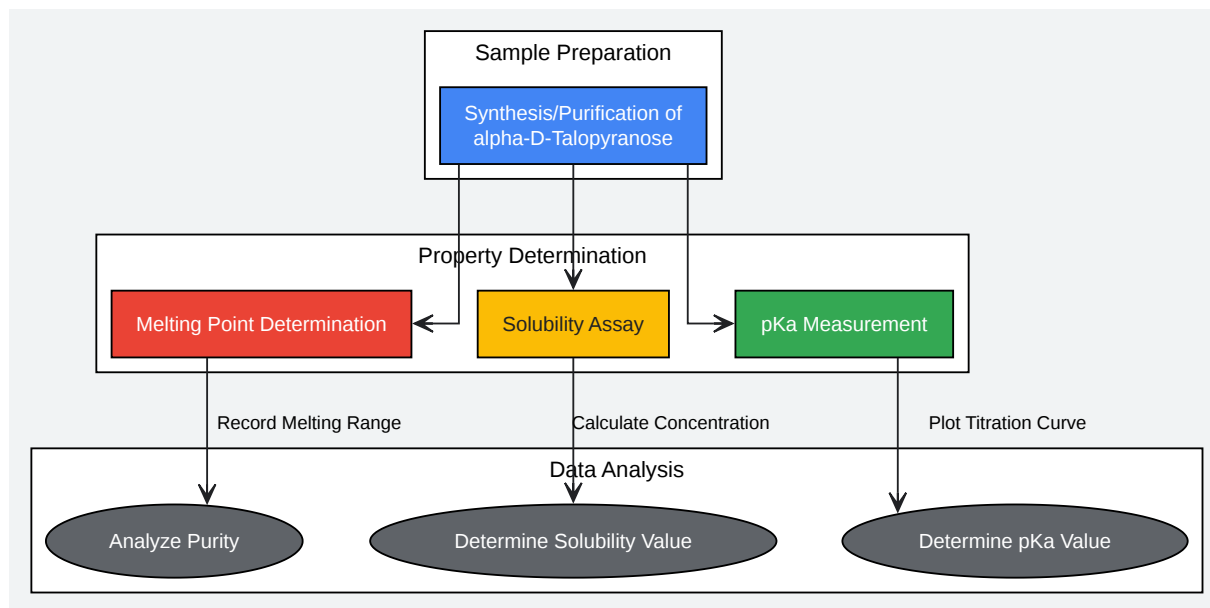


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Caption: Enzymatic conversion of D-galactose to **alpha-D-Talopyranose**.

Logical Workflow for Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the key chemical properties of **alpha-D-Talopyranose**.



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Caption: Workflow for determining chemical properties of **alpha-D-Talopyranose**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of alpha-D-Talopyranose]. BenchChem, [2025]. [Online PDF]. Available at:

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